

7-Methyldecanoyl-CoA: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: 7-Methyldecanoyl-CoA

Cat. No.: B15598062

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Introduction: **7-Methyldecanoyl-CoA** is a branched-chain acyl-coenzyme A (acyl-CoA) molecule. Acyl-CoAs are central metabolites in numerous cellular processes, including fatty acid metabolism, energy production, and the biosynthesis of complex lipids. Branched-chain fatty acids and their CoA derivatives play significant roles in cellular signaling and have been implicated in various physiological and pathological states. This technical guide provides a detailed overview of the available physicochemical properties, potential metabolic context, and analytical methodologies relevant to **7-Methyldecanoyl-CoA**.

Physicochemical Properties

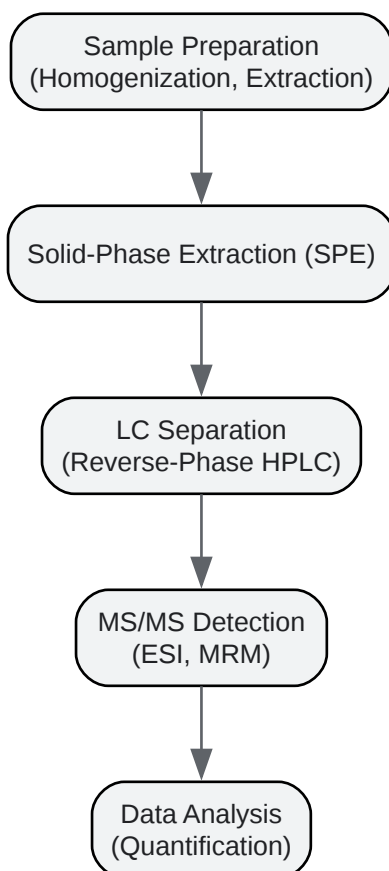
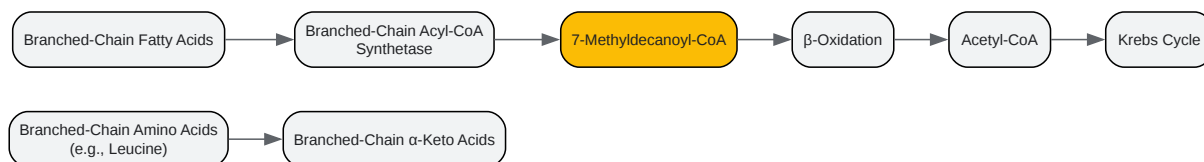
Quantitative data for **7-Methyldecanoyl-CoA** is limited. The following table summarizes known values and includes estimates based on structurally similar acyl-CoA compounds. These estimates should be used as a guideline and are not experimentally determined values for **7-Methyldecanoyl-CoA**.

Property	Value	Source/Basis for Estimate
Molecular Formula	C ₃₂ H ₅₆ N ₇ O ₁₇ P ₃ S	
Molecular Weight	935.81 g/mol	
Melting Point	Not available	Data for related long-chain acyl-CoAs suggests they are solids at room temperature.
Boiling Point	Not available	Acyl-CoAs are generally not characterized by boiling points due to their high molecular weight and thermal instability.
Solubility	Soluble in water and polar organic solvents	Based on the properties of other acyl-CoAs which are soluble in aqueous solutions and solvents like methanol.[1]
pKa	Not available	The molecule contains multiple acidic phosphate groups, suggesting a low overall pKa.

Metabolic Context of Branched-Chain Acyl-CoAs

7-Methyldecanoyl-CoA is a derivative of a branched-chain fatty acid. The metabolism of branched-chain fatty acids is intertwined with the catabolism of branched-chain amino acids (BCAAs) such as valine, leucine, and isoleucine. These amino acids can be converted into branched-chain α -keto acids, which are then oxidatively decarboxylated to form branched-chain acyl-CoAs. These acyl-CoAs can then enter various metabolic pathways, including the Krebs cycle or be used for the synthesis of more complex lipids.

The diagram below illustrates a generalized pathway for the metabolism of branched-chain fatty acids, indicating the potential position of **7-Methyldecanoyl-CoA**.



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References

- 1. Human Metabolome Database: Showing metabocard for decanoyl-CoA (HMDB0304325) [hmdb.ca]

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